

An In-depth Technical Guide to the Synthesis of 2-(2-Benzoxazolyl)malondialdehyde

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Compound of Interest

Compound Name: 2-(2-Benzoxazolyl)malondialdehyde

Cat. No.: B188515

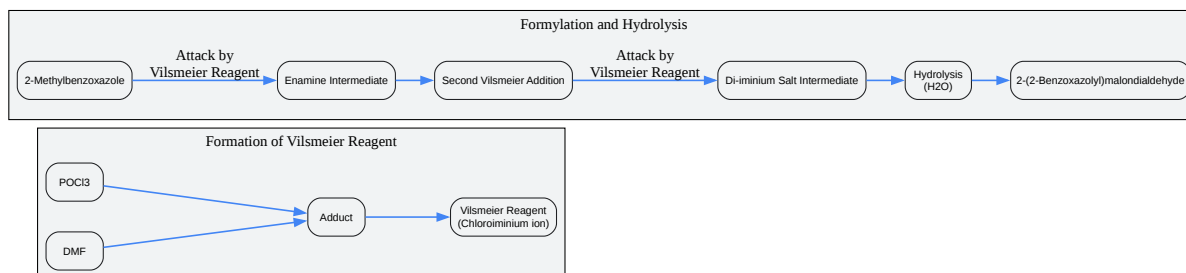
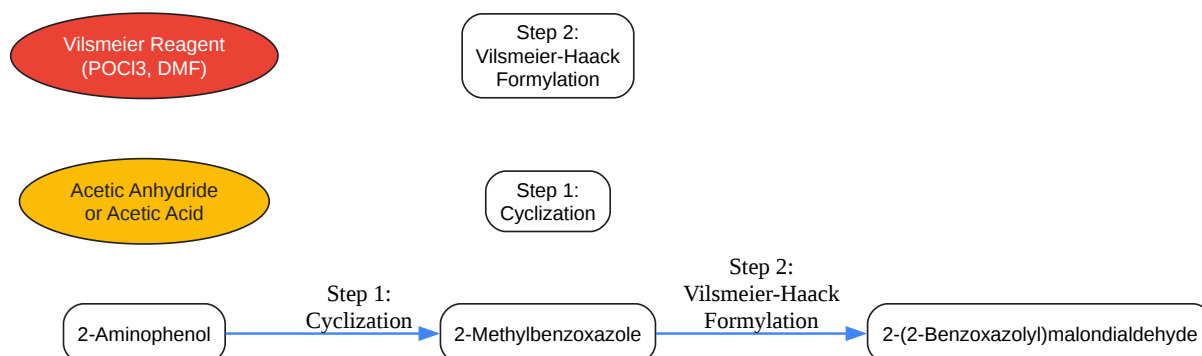
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic pathway for **2-(2-Benzoxazolyl)malondialdehyde**, a valuable building block in medicinal and materials chemistry. The synthesis is presented as a two-step process, commencing with the formation of a 2-methylbenzoxazole intermediate, followed by a Vilsmeier-Haack formylation to yield the target malondialdehyde. This document furnishes detailed experimental protocols, quantitative data, and mechanistic diagrams to facilitate its application in a research and development setting.

Overview of the Synthetic Pathway

The synthesis of **2-(2-Benzoxazolyl)malondialdehyde** is efficiently achieved through a two-stage procedure. The initial step involves the cyclization of 2-aminophenol with a suitable acetylating agent to form 2-methylbenzoxazole. This intermediate, which possesses an activated methyl group, is then subjected to a Vilsmeier-Haack reaction. This reaction introduces two formyl groups onto the methyl carbon, yielding the desired **2-(2-Benzoxazolyl)malondialdehyde** after aqueous workup.



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